

Comprehensive Physicochemical and Methodological Guide to 2-Chloro-6-fluorobenzaldoxime

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Compound of Interest

Compound Name: 2-Chloro-6-fluorobenzaldoxime

Cat. No.: B8816558

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Executive Summary

2-Chloro-6-fluorobenzaldoxime (CAS: 443-33-4) is a critical halogenated aromatic intermediate utilized extensively in the synthesis of pharmaceuticals, agrochemicals, and complex organic frameworks[1]. The unique ortho-substitution pattern (chloro and fluoro groups) imparts distinct steric and electronic properties to the benzene ring, significantly influencing the compound's thermal stability and reactivity. This whitepaper provides an in-depth analysis of its physicochemical properties—specifically resolving the scientific ambiguity between its melting and boiling points—and establishes field-proven, self-validating experimental protocols for its handling and synthetic applications.

Physicochemical Profiling & Thermal Dynamics

Understanding the phase transitions of **2-Chloro-6-fluorobenzaldoxime** is paramount for avoiding unintended degradation during synthetic workflows.

Quantitative Data Summary

Table 1: Key Physicochemical Properties of **2-Chloro-6-fluorobenzaldoxime**

Property	Value	Analytical Significance
CAS Number	443-33-4	Unique identifier for regulatory compliance[2].
Molecular Formula	C7H5ClFNO	Defines stoichiometric calculations[2].
Molecular Weight	173.57 g/mol	Essential for precise molar equivalents[1].
Melting Point	125 – 127 °C	Primary metric for assessing crystalline purity[2].
Boiling Point	Not observed at 1 atm	Indicates thermal instability at elevated temperatures[3].
Appearance	White crystalline solid	Visual indicator of macroscopic purity[2].

Causality Behind the Elusive Boiling Point

Standard safety data sheets and chemical databases frequently list the boiling point of **2-Chloro-6-fluorobenzaldoxime** as "No information available"[2],[3]. The causality behind this omission lies in the inherent thermal reactivity of benzaldoximes. When subjected to temperatures approaching their theoretical boiling points (typically >200 °C at atmospheric pressure), aldoximes undergo spontaneous or acid-catalyzed thermal dehydration[4].

Instead of boiling and transitioning into a gas phase intact, **2-Chloro-6-fluorobenzaldoxime** eliminates a water molecule to form 2-chloro-6-fluorobenzonitrile[4]. Consequently, any attempt to distill this compound at atmospheric pressure will result in a chemical transformation rather than a phase change. If purification via distillation is absolutely required, it must be performed under high vacuum to lower the boiling point below the dehydration activation energy threshold.

Experimental Workflows & Self-Validating Protocols

To ensure scientific integrity, every protocol must incorporate intrinsic validation steps. Below are the methodologies for both the synthesis of the oxime and its controlled thermal dehydration.

Protocol A: Synthesis of 2-Chloro-6-fluorobenzaldoxime

Objective: Convert 2-chloro-6-fluorobenzaldehyde into the corresponding oxime with high stereochemical purity.

Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve 1.0 equivalent of 2-chloro-6-fluorobenzaldehyde (CAS: 387-45-1)[5] in a 1:1 mixture of ethanol and distilled water.
- **Reagent Addition:** Add 1.2 equivalents of hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) followed by 1.5 equivalents of sodium acetate. Causality: Sodium acetate acts as a mild proton scavenger to liberate the nucleophilic free hydroxylamine base without hydrolyzing the aldehyde.
- **Thermal Activation:** Heat the mixture to a gentle reflux (approx. 80 °C) for 2 hours to drive the condensation reaction to completion.
- **Isolation:** Cool the reaction to room temperature. Induce crystallization by adding ice-cold water dropwise until the solution turns cloudy. Filter the resulting white crystalline solid under vacuum[2].
- **Self-Validation System (Quality Control):**
 - **Melting Point Check:** The dried solid must exhibit a sharp melting point of 125–127 °C[2]. A depressed or broad melting range indicates unreacted aldehyde or trapped moisture.
 - **Spectroscopic Check:** Perform FT-IR spectroscopy. Successful conversion is validated by the disappearance of the strong carbonyl ($\text{C}=\text{O}$) stretch at $\sim 1700\text{ cm}^{-1}$ and the appearance of a broad hydroxyl ($\text{O}-\text{H}$) stretch at $3200\text{--}3300\text{ cm}^{-1}$ and a sharp imine ($\text{C}=\text{N}$) stretch at $\sim 1650\text{ cm}^{-1}$.

Protocol B: Controlled Thermal Dehydration to 2-Chloro-6-fluorobenzonitrile

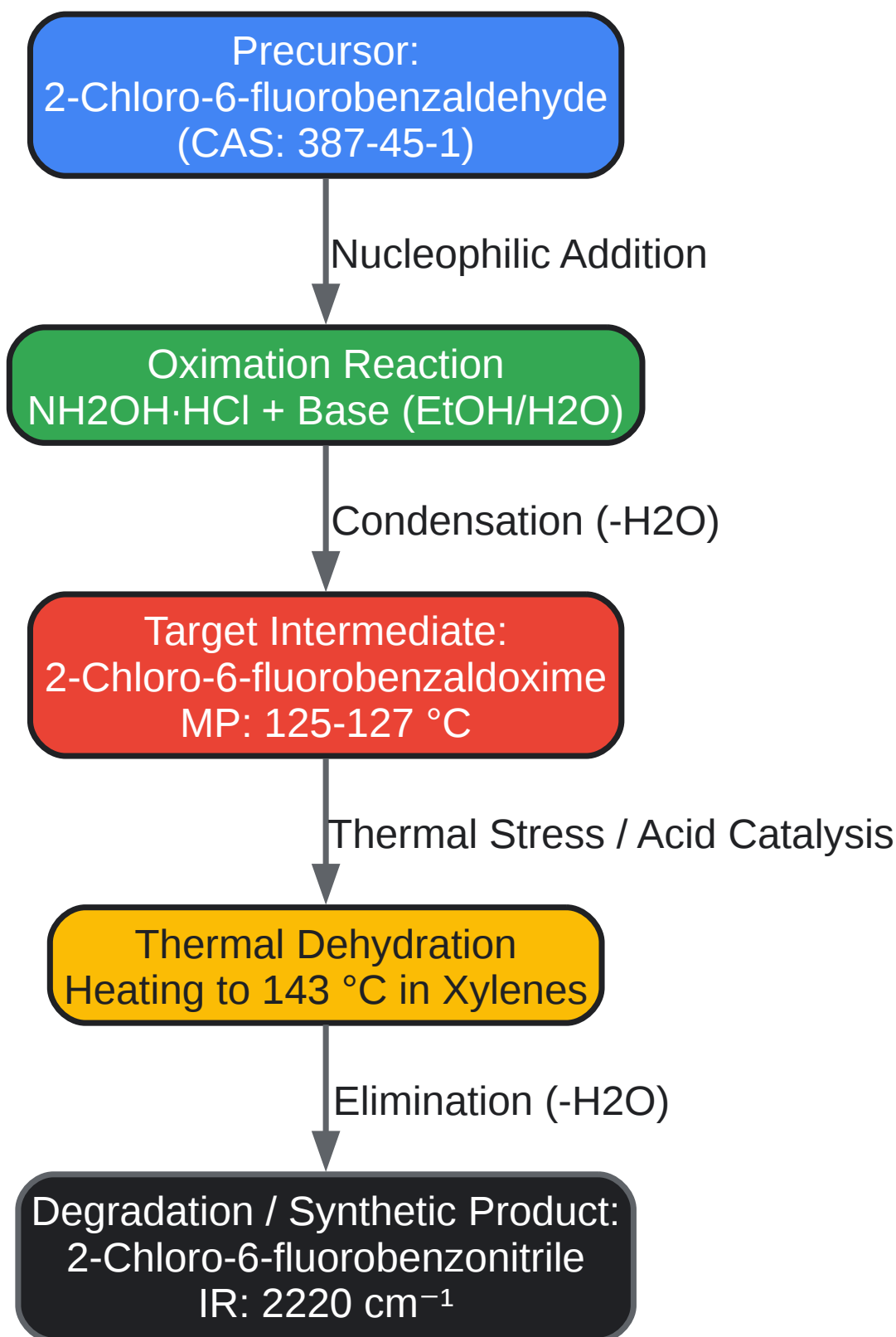
Objective: Exploit the thermal instability of the oxime to synthesize the corresponding nitrile.

Step-by-Step Methodology:

- **Reaction Setup:** To a 100 mL round-bottomed flask equipped with a Dean-Stark trap and condenser, add 1.0 g of **2-chloro-6-fluorobenzaldoxime** and 0.5 g of sodium bisulfate (acid catalyst)[4].
- **Solvent Addition:** Suspend the mixture in 11.7 g of xylenes[4]. Causality: The choice of xylenes (b.p. ~140 °C) is deliberate; its boiling point provides the exact thermal energy required to drive the dehydration while allowing for the azeotropic removal of the generated water, pushing the equilibrium forward[4].
- **Thermal Dehydration:** Heat the mixture to reflux (143 °C) under vigorous stirring[4]. Monitor the Dean-Stark trap for water collection, which visually confirms the progression of the elimination reaction.
- **Isolation:** After gas chromatography indicates complete consumption of the oxime (approx. 3 hours), cool the mixture, filter out the sodium bisulfate, and remove the xylenes via rotary evaporation[4].
- **Self-Validation System (Quality Control):**
 - **Yield & Purity:** This method typically yields ~94% of the nitrile with >98% purity[4]. The product should melt at 60–62 °C[4].
 - **Spectroscopic Check:** FT-IR is mandatory to confirm success. The product must show a distinctive, sharp absorption peak at 2220 cm^{-1} , which is the unequivocal signature of the nitrile ($\text{C}\equiv\text{N}$) group[4]. The O-H stretch (~3200 cm^{-1}) must be completely absent.

Mechanistic Pathway Visualization

The following diagram maps the logical progression from the aldehyde precursor, through the stable oxime intermediate, to the thermally induced nitrile product.



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Workflow from oximation to thermal dehydration of **2-Chloro-6-fluorobenzaldoxime**.

Safety and Handling (E-E-A-T Compliance)

As a halogenated aromatic compound, **2-Chloro-6-fluorobenzaldoxime** is classified as a skin and serious eye irritant, and it may cause respiratory irritation[2]. All oximation and dehydration protocols must be conducted in a certified chemical fume hood with adequate ventilation[2]. Nitrile gloves (compliant with EU standard breakthrough times) and safety goggles are mandatory[2]. In the event of thermal runaway or uncontrolled decomposition, the substance can release highly irritating and toxic gases, including hydrogen chloride (HCl), hydrogen fluoride (HF), and nitrogen oxides (NO_x)[3].

References

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